

# Technical Guide: Physicochemical Properties of Methyl 2-(Methylthio)pyrimidine-5-carboxylate

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## Compound of Interest

**Compound Name:** Methyl 2-(Methylthio)pyrimidine-5-carboxylate

**Cat. No.:** B1313733

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## Introduction

**Methyl 2-(methylthio)pyrimidine-5-carboxylate** is a heterocyclic organic compound featuring a pyrimidine core. This scaffold is of significant interest in medicinal chemistry and drug development due to the diverse biological activities exhibited by its derivatives. Pyrimidine analogs are foundational components in the synthesis of a wide range of therapeutic agents, including those with anticancer, anti-inflammatory, analgesic, and antimicrobial properties. Understanding the physicochemical properties of this compound, particularly its solubility, is critical for its application in drug discovery, formulation, and biological assays.

This technical guide provides a comprehensive overview of the solubility of **Methyl 2-(Methylthio)pyrimidine-5-carboxylate**, detailed experimental protocols for its determination, and insights into its potential biological significance.

## Physicochemical Properties

A summary of the key physicochemical properties for **Methyl 2-(Methylthio)pyrimidine-5-carboxylate** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S	
Molecular Weight	184.22 g/mol	
CAS Number	38275-41-1	
Appearance	White to off-white powder/solid	
Melting Point	94-97 °C	

## Solubility Profile

Quantitative solubility data for **Methyl 2-(Methylthio)pyrimidine-5-carboxylate** is not readily available in published literature. However, based on the behavior of structurally related pyrimidine derivatives, a qualitative solubility profile can be inferred. Generally, pyrimidine derivatives exhibit low solubility in aqueous solutions and higher solubility in polar aprotic organic solvents.

The following table provides an estimated solubility profile. It is strongly recommended that researchers experimentally determine the solubility in their specific solvent systems.

Solvent	Expected Solubility	Rationale / Notes
Water	Very Low to Insoluble	A related compound, methyl 5-bromo-2-(methylthio)pyrimidine-4-carboxylate, has a reported aqueous solubility of 0.42 g/L. <a href="#">[1]</a>
Phosphate-Buffered Saline (PBS)	Very Low	Similar to water, low solubility is expected in aqueous buffers.
Dimethyl Sulfoxide (DMSO)	Soluble	Polar aprotic solvents are generally good solvents for pyrimidine derivatives. <a href="#">[2]</a> <a href="#">[3]</a>
N,N-Dimethylformamide (DMF)	Soluble	Another polar aprotic solvent in which pyrimidine derivatives often show good solubility. <a href="#">[2]</a> <a href="#">[4]</a>
Methanol	Moderately Soluble to Soluble	Studies on other pyrimidine derivatives show solubility in methanol. <a href="#">[5]</a> <a href="#">[6]</a>
Ethanol	Sparingly Soluble to Moderately Soluble	Generally, solubility is expected to be lower than in methanol.
Acetonitrile	Sparingly Soluble to Moderately Soluble	A polar aprotic solvent, but may be less effective than DMSO or DMF.
Chloroform	Very Low to Insoluble	Some pyrimidine derivatives have been reported to have very low solubility in chloroform. <a href="#">[4]</a>
Diethyl Ether	Insoluble	As a non-polar solvent, it is unlikely to be a good solvent.

# Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for subsequent experimental work. The following are detailed protocols that can be adapted for **Methyl 2-(Methylthio)pyrimidine-5-carboxylate**.

## General Qualitative Solubility Assessment

This method provides a rapid initial assessment of solubility in various solvents.

Protocol:

- Add approximately 1-2 mg of **Methyl 2-(Methylthio)pyrimidine-5-carboxylate** to a small vial.
- Add 0.5 mL of the test solvent to the vial.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution for any undissolved solid particles against a dark background.
- If the solid dissolves completely, the compound is considered soluble. If not, it is classified as sparingly soluble or insoluble.
- This procedure can be extended to determine solubility class by using solvents such as 5% NaOH, 5% NaHCO<sub>3</sub>, and 5% HCl to identify acidic or basic properties.[\[7\]](#)

## Thermodynamic Solubility Determination by Gravimetric Method

This method determines the equilibrium solubility of a compound at a specific temperature.[\[5\]](#) [\[6\]](#)

Protocol:

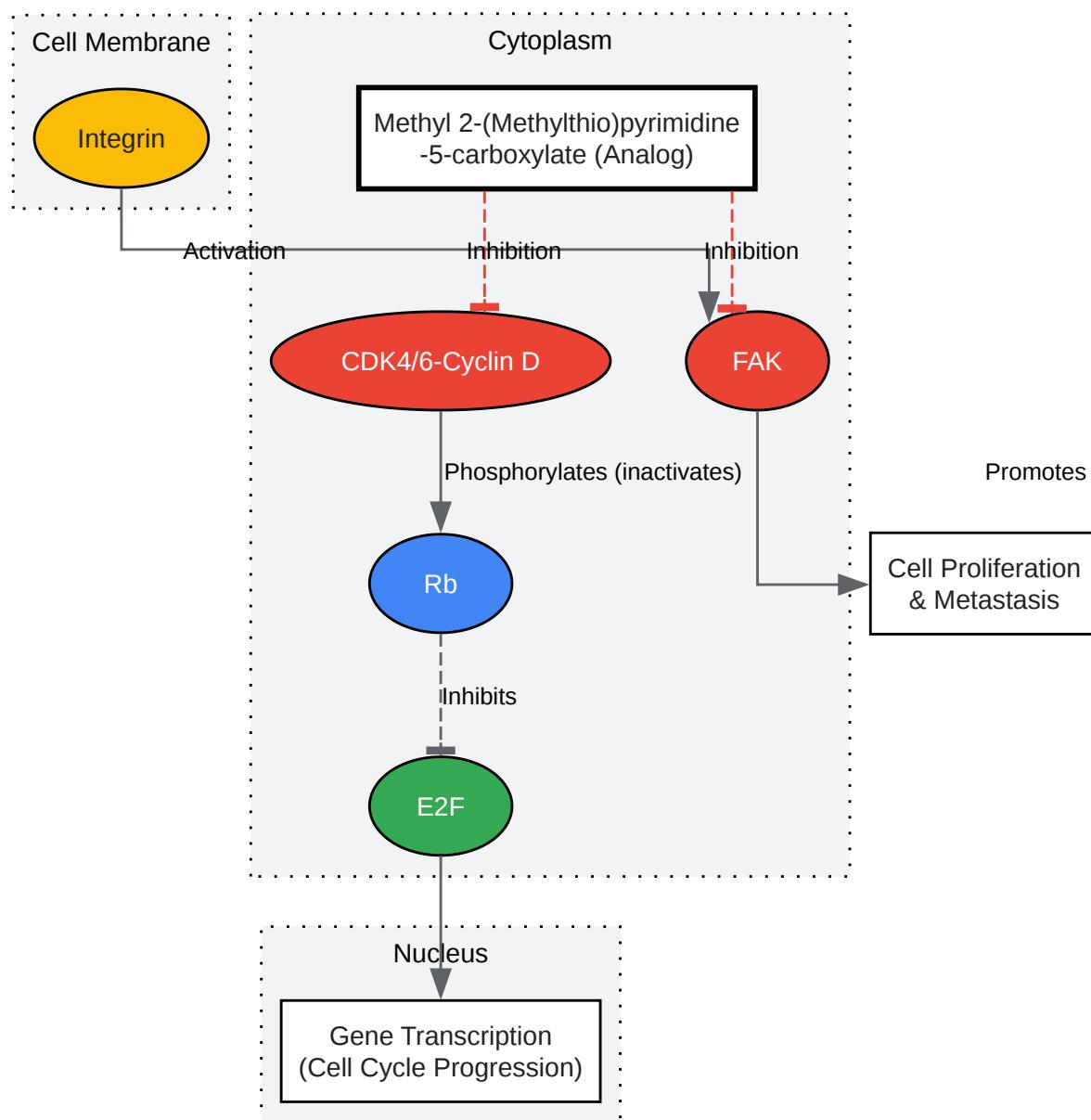
- Prepare a saturated solution by adding an excess amount of **Methyl 2-(Methylthio)pyrimidine-5-carboxylate** to a known volume of the desired solvent in a sealed vial.

- Agitate the vial at a constant temperature using a shaker or magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the solution to stand undisturbed for several hours to permit the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant using a pre-weighed, pre-heated syringe fitted with a filter (e.g., 0.22  $\mu$ m PTFE) to avoid transferring any solid particles.
- Dispense the supernatant into a pre-weighed container.
- Determine the weight of the transferred solution.
- Evaporate the solvent from the container under a gentle stream of nitrogen or in a vacuum oven until a constant weight of the dissolved solid is achieved.
- Calculate the solubility in g/L or mg/mL based on the weight of the dissolved solid and the volume of the supernatant.

## Biological Context and Signaling Pathways

Derivatives of 2-(methylthio)pyrimidine have been investigated for a range of biological activities, particularly as anticancer agents.<sup>[8][9][10]</sup> These compounds can influence key cellular signaling pathways implicated in cancer progression. While the specific targets of **Methyl 2-(Methylthio)pyrimidine-5-carboxylate** are not yet fully elucidated, related compounds are known to modulate pathways such as those involving Focal Adhesion Kinase (FAK) and Cyclin-Dependent Kinases (CDKs).<sup>[8]</sup>

The diagram below illustrates a potential mechanism of action for pyrimidine derivatives in the context of cancer cell signaling.

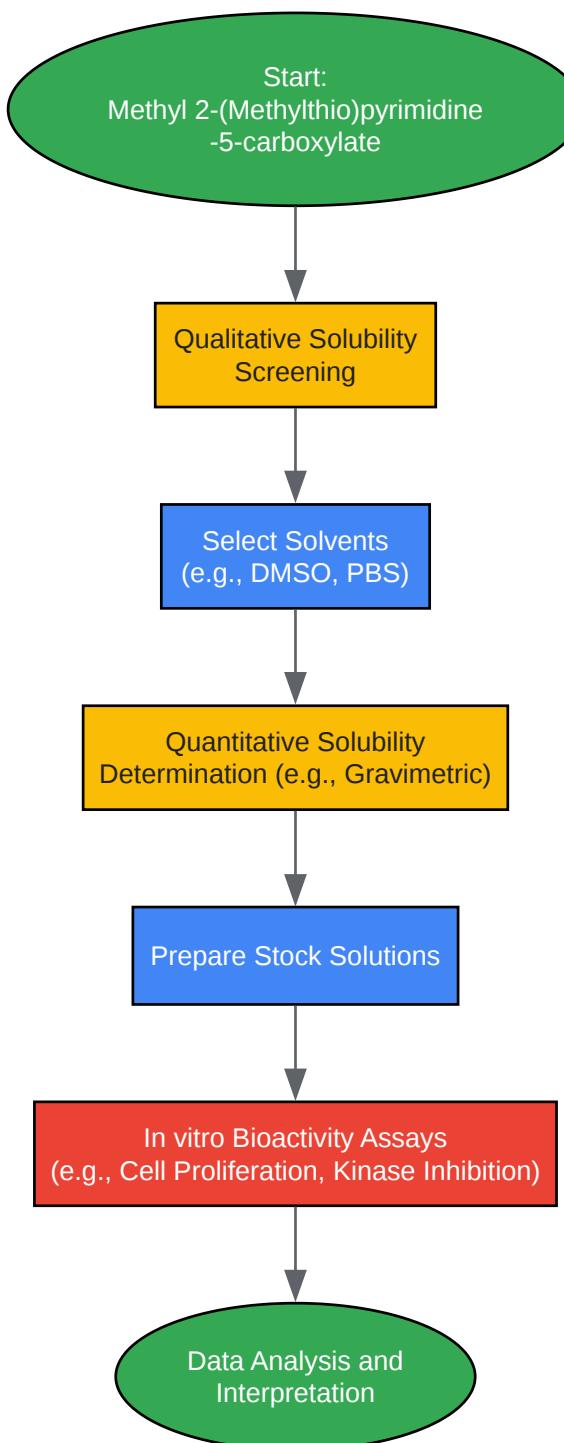


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Caption: Potential inhibitory action of pyrimidine derivatives on FAK and CDK4/6 signaling pathways.

# Experimental Workflow for Solubility and Bioactivity Screening

The following workflow outlines the logical steps from solubility testing to initial bioactivity screening for a compound like **Methyl 2-(Methylthio)pyrimidine-5-carboxylate**.



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Caption: Workflow from solubility assessment to in vitro bioactivity screening.

## Conclusion

While specific quantitative solubility data for **Methyl 2-(Methylthio)pyrimidine-5-carboxylate** is limited, this guide provides a framework for its experimental determination and places the compound in a biologically relevant context. The provided protocols and workflows are intended to be a valuable resource for researchers in the fields of medicinal chemistry and drug development, facilitating the progression of this and related pyrimidine derivatives from the laboratory bench to potential therapeutic applications. The anticipated low aqueous solubility underscores the importance of careful formulation and solvent selection in biological assays.

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